

## Personal protective equipment for handling AG14361

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# Essential Safety and Handling Guide for AG14361

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **AG14361**. The following procedures are based on best practices for handling potent, research-grade compounds and antineoplastic agents. A specific Safety Data Sheet (SDS) for **AG14361** was not located; therefore, these guidelines are derived from general safety protocols for hazardous chemicals.

## **Personal Protective Equipment (PPE)**

When handling **AG14361**, a comprehensive approach to personal protection is essential to minimize exposure. The following PPE is mandatory:

- Gloves: Double chemotherapy gloves are required. Change gloves every hour or immediately if contamination, tearing, or puncture occurs.[1]
- Eye Protection: Safety goggles or a full-face shield must be worn to protect against splashes and aerosols.
- Lab Coat: A solid-front barrier gown or lab coat is necessary to protect the body.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[2] If there is a risk of inhaling dust or aerosols, a NIOSH-approved



respirator is recommended.[2]

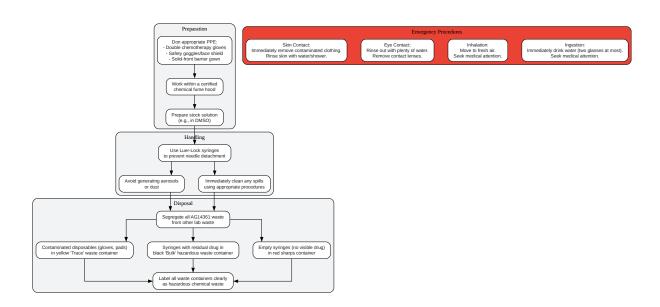
## **Quantitative Data for AG14361**

The following table summarizes key quantitative information for AG14361.

Property	Value	Source
Molecular Weight	320.4 g/mol	[3]
Purity	≥ 98%	[3]
CAS Number	328543-09-5	[3]
Chemical Formula	C19H20N4O	[3]
Solubility in DMSO	≤ 60 mM	[3]
Solubility in PBS (pH 7.2)	≤ 624 µM	[3]
Storage	Stable at -20°C as supplied.[3] Store away from direct light and with a desiccant for long- term storage.[3]	MedchemExpress, STEMCELL Technologies

# Experimental Workflow for Safe Handling and Disposal





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Figure 1: Workflow for Safe Handling and Disposal of AG14361



## **Detailed Experimental Protocols**

#### Preparation of AG14361 Stock Solution

- Don Personal Protective Equipment (PPE): Before handling the compound, put on double chemotherapy gloves, a solid-front barrier gown, and safety goggles or a full-face shield.
- Work in a Ventilated Area: All handling of solid AG14361 and preparation of solutions should be performed inside a certified chemical fume hood to prevent inhalation of dust or aerosols.
   [2]
- Weighing the Compound: Carefully weigh the required amount of AG14361 powder using an analytical balance inside the fume hood.
- Solubilization: To prepare a stock solution, for example, a 10 mM stock in DMSO, resuspend 1 mg of **AG14361** in 312 μL of DMSO.[3] Prepare the stock solution fresh before use.[3]
- Storage of Stock Solution: For short-term storage, it is recommended to store the DMSO stock solution at -20°C and aliquot it into working volumes to avoid repeated freeze-thaw cycles.[3]

#### Administration in Cell Culture

- Dilution: When using **AG14361** as a cell culture supplement, the stock solution should be diluted into the culture medium immediately before use.[3]
- Final Concentration of Solvent: Avoid final DMSO or absolute ethanol concentrations above
   0.1% due to potential cell toxicity.[3]

#### Disposal Plan

Proper disposal of **AG14361** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

 Waste Segregation: All waste contaminated with AG14361 must be segregated from other laboratory waste streams.[1] Do not mix this waste with other chemical or biological waste.[1]



- Contaminated Solid Waste: Dispose of all disposable items that have come into contact with AG14361, such as gloves, absorbent pads, and pipette tips, in a designated yellow "Trace" chemotherapy waste container.[1]
- Liquid Waste: Collect all liquid waste containing AG14361 in a clearly labeled, leak-proof hazardous waste container.
- Sharps Disposal:
  - Syringes that are completely empty with no visible residual drug can be disposed of in a red sharps container.[1] Do not recap needles.[1]
  - Syringes containing any amount of residual AG14361 must be disposed of in a special black "Bulk" hazardous chemical waste container.[1]
- Labeling: All waste containers must be clearly labeled as "Hazardous Chemical Waste" and specify the contents.
- Final Disposal: Follow your institution's and local regulations for the disposal of hazardous chemical waste. This typically involves collection by an environmental health and safety (EH&S) department.[1]

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